Spectroscopic Data of 4-Ethoxy-2-methylaniline: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Ethoxy-2-methylaniline*
CAS No.:	*114766-05-1*
Cat. No.:	*B176845*

Get Quote

Introduction

4-Ethoxy-2-methylaniline is an aromatic amine with applications in the synthesis of various organic compounds, including dyes and pharmaceuticals. A thorough understanding of its molecular structure is paramount for its effective utilization and for quality control in its production. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are indispensable tools for the elucidation of the structure of **4-Ethoxy-2-methylaniline**. This technical guide provides an in-depth analysis of the spectroscopic data of **4-Ethoxy-2-methylaniline**, offering insights for researchers, scientists, and professionals in drug development.

Molecular Structure and Spectroscopic Overview

4-Ethoxy-2-methylaniline ($C_9H_{13}NO$) possesses a benzene ring substituted with an ethoxy group, a methyl group, and an amino group at positions 4, 2, and 1, respectively. The interplay of these functional groups gives rise to a unique spectroscopic fingerprint.

Molecular Structure of **4-Ethoxy-2-methylaniline**

Caption: Molecular structure of **4-Ethoxy-2-methylaniline**.

© 2026 BenchChem. All rights reserved.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique to probe the chemical environment of atomic nuclei. For **4-Ethoxy-2-methylaniline**, both ^{1}H and ^{13}C NMR provide detailed information about its structure.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **4-Ethoxy-2-methylaniline** is expected to show distinct signals for the aromatic protons, the ethoxy group protons, the methyl group protons, and the amino group protons. The chemical shifts are influenced by the electron-donating effects of the amino and ethoxy groups and the weakly donating methyl group.

Predicted ^{1}H NMR Data:

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~6.6-6.8	m	3H	Aromatic protons
~4.0	q	2H	$-OCH_2CH_3$
~3.5	br s	2H	$-NH_2$
~2.1	s	3H	$-CH_3$
~1.4	t	3H	$-OCH_2CH_3$

Note: These are predicted values based on the analysis of similar compounds. Actual experimental values may vary slightly.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will show nine distinct signals corresponding to the nine carbon atoms in the molecule.

Predicted ^{13}C NMR Data:

© 2026 BenchChem. All rights reserved.

Chemical Shift (ppm)	Assignment
~148	C-O
~140	C-NH_2
~122	C-CH_3
~115-120	Aromatic CH
~64	-OCH_2CH_3
~18	-CH_3
~15	-OCH_2CH_3

Note: These are predicted values based on the analysis of similar compounds. Actual experimental values may vary slightly.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-Ethoxy-2-methylaniline** will exhibit characteristic absorption bands for the N-H, C-H, C-O, and C=C bonds.

Expected IR Absorption Bands:

Wavenumber (cm^{-1})	Intensity	Assignment
3400-3200	Medium, sharp (doublet)	N-H stretching (asymmetric and symmetric)
3050-3000	Medium	Aromatic C-H stretching
2980-2850	Strong	Aliphatic C-H stretching (ethoxy and methyl)
1620-1580	Strong	N-H bending and C=C aromatic ring stretching
1520-1480	Strong	C=C aromatic ring stretching
1250-1200	Strong	Aryl-O-C asymmetric stretching
1050-1000	Strong	Aryl-O-C symmetric stretching

Mass Spectrometry (MS)

© 2026 BenchChem. All rights reserved.

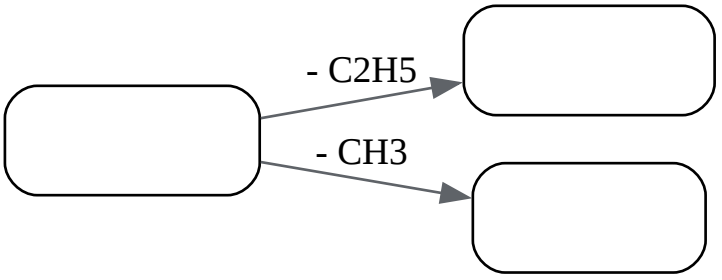
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **4-Ethoxy-2-methylaniline**, the molecular ion peak (M^+) is expected at m/z 151.

Predicted Mass Spectrometry Data:[1]

Adduct	m/z
$[M+H]^+$	152.10700
$[M+Na]^+$	174.08894
$[M]^+$	151.09917

The fragmentation pattern would likely involve the loss of an ethyl group (M-29) or a methyl group (M-15).

Key Fragmentation Pathway



Click to download full resolution via product page

Caption: Predicted key fragmentation pathways for **4-Ethoxy-2-methylaniline**.

Experimental Protocols

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **4-Ethoxy-2-methylaniline** in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire the spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (0 ppm).

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^{1}H NMR.

IR Spectroscopy

- Sample Preparation: For a liquid sample, a thin film can be prepared between two KBr or NaCl plates. For a solid sample, a KBr pellet can be prepared by grinding a small amount of the sample with KBr powder and pressing it into a transparent disk.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum typically in the range of 4000-400 cm^{-1}.

Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method such as direct infusion or through a gas chromatograph (GC-MS).
- Ionization: Use an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- Analysis: Analyze the ions using a mass analyzer (e.g., quadrupole, time-of-flight).

Conclusion

The spectroscopic data of **4-Ethoxy-2-methylaniline** provides a comprehensive picture of its molecular structure. The combination of NMR, IR, and MS allows for unambiguous identification and characterization. This guide serves as a valuable resource for scientists and researchers working with this compound, enabling them to interpret spectral data with confidence and ensure the quality and purity of their materials.

References

- PubChem. **4-ethoxy-2-methylaniline**. National Center for Biotechnology Information. [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-ETHOXY-2-NITROANILINE(616-86-4) 1H NMR [m.chemicalbook.com]
- To cite this document: BenchChem. [Spectroscopic Data of 4-Ethoxy-2-methylaniline: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176845/docs#spectroscopic-data-of-4-ethoxy-2-methylaniline-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

- Contact
- Address: 3281 E Guasti Rd Ontario, CA 91761, United States
- Phone: (601) 213-4426
- Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.